

Discovery and Composition of the cer Gene Cluster

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cerulenin

CAS No.: 17397-89-6

Cat. No.: S523218

Get Quote

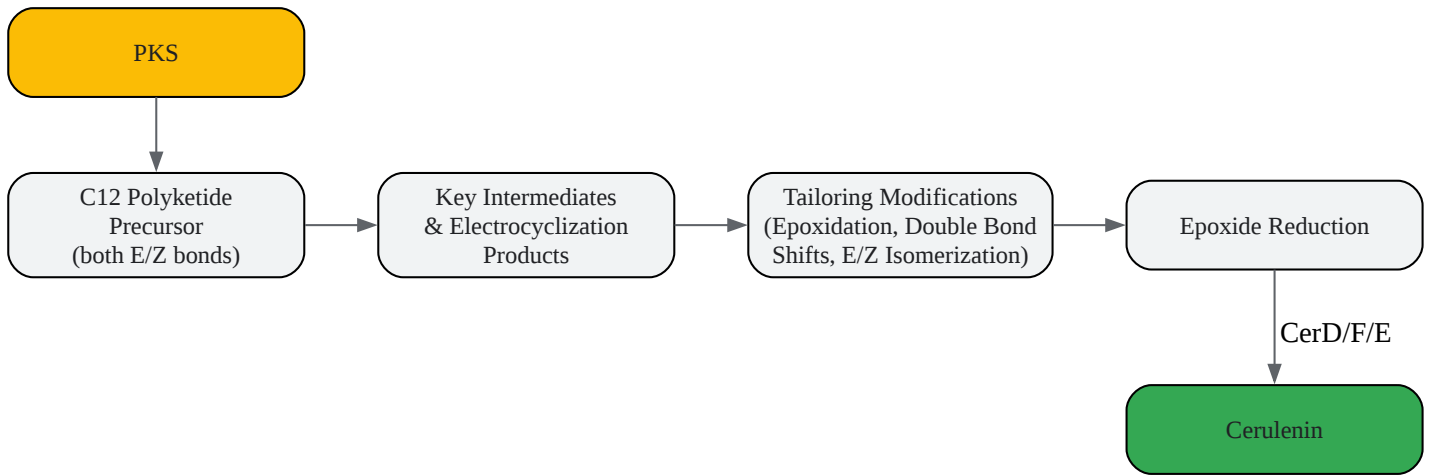
The **cer** gene cluster was identified in two *Sarocladium* species using a **self-resistance gene mining** approach. The core cluster consists of several genes, each with a specific role in building the **cerulenin** molecule [1] [2].

Table 1: Core Genes in the **Cerulenin** Biosynthetic Cluster

Gene	Predicted/ Demonstrated Function
PKS	Encodes a highly reducing polyketide synthase; produces the C12 polyenoic acid precursor.
CerD	Amidotransferase; responsible for the final amidation step.
CerE	Reductase; performs enone reduction in the final steps.
CerF	Oxidase; catalyzes the final two-electron oxidation.

The Cerulenin Biosynthetic Pathway

The elucidated pathway involves a complex series of transformations, starting from a simple polyketide chain [1]:

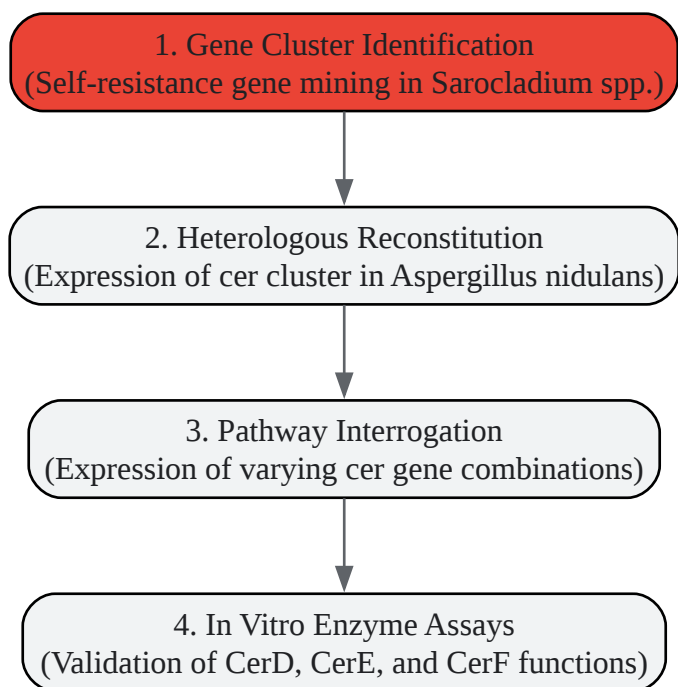


[Click to download full resolution via product page](#)

Figure 1: The established biosynthetic pathway for **cerulenin**, culminating in the action of the tailoring enzymes *CerD*, *CerF*, and *CerE*.

Key Experimental Workflow and Protocols

The study employed a multi-faceted experimental strategy to validate the function of the *cer* cluster, as summarized below [1] [2]:



[Click to download full resolution via product page](#)

Figure 2: Key experimental workflow for the identification and validation of the **cerulenin** biosynthetic gene cluster.

Detailed Methodologies

- **Heterologous Reconstitution:**

- **Host:** *Aspergillus nidulans* was used as a heterologous expression host.
- **Process:** The entire *cer* gene cluster was successfully reconstituted in this host, which led to the production of **cerulenin**, confirming the cluster's sufficiency for biosynthesis [1] [2].

- **Pathway Intermediation via Gene Combinations:**

- **Strategy:** Researchers expressed different subsets of the *cer* genes in *A. nidulans*.
- **Outcome:** This approach allowed for the accumulation and identification of **key pathway intermediates** and **13 new cerulenin analogues**. Analyzing these compounds was crucial for piecing together the biosynthetic sequence [1].

- **In Vitro Enzyme Assays:**

- **Purpose:** To biochemically validate the specific functions of tailoring enzymes.

- **Findings:**

- **CerD** (amidotransferase): Catalyzes the amidation reaction [1] [2].
- **CerF** (oxidase) and **CerE** (reductase): Work in the final steps involving a two-electron oxidation and an enone reduction to form the mature **cerulenin** molecule [1].

Research Implications and Applications

This breakthrough has several important implications for future research and development [1]:

- **Biosynthetic Engineering:** Paves the way for the engineered production of novel **cerulenin** analogues through genetic manipulation of the **cer** cluster.
- **Platform for New Derivatives:** The identified intermediates and new analogues provide a starting point for generating a library of compounds with potentially improved pharmaceutical properties.

A Critical Distinction: cer vs. CER

It is crucial to distinguish the **cer** gene cluster from plant **CER** genes. The plant **CER (Eceriferum)** gene family is involved in the synthesis of cuticular wax and is unrelated to the fungal antibiotic **cerulenin** [3] [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Self-Resistance Gene-Guided Discovery of the Molecular ... [pubmed.ncbi.nlm.nih.gov]
2. Self-Resistance Gene-Guided Discovery of the Molecular ... [research-repository.uwa.edu.au]
3. Genome-wide characterization of the Eceriferum (CER) gene ... [pmc.ncbi.nlm.nih.gov]
4. a comprehensive exploration of the cotton Eceriferum (CER ... [bmcpantbiol.biomedcentral.com]
5. Genome-Wide Identification and Tissue-Specific ... [mdpi.com]

To cite this document: Smolecule. [Discovery and Composition of the cer Gene Cluster]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523218#cerulenin-biosynthesis-gene-cluster-cer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com